

Preparing Stock Solutions of Ac-PLVE-FMK: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Ac-PLVE-FMK

Cat. No.: B10858011

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Application Note

Ac-PLVE-FMK is a tetrapeptidyl fluoromethylketone that functions as an inhibitor of cathepsins.

[1] This compound is a valuable tool in cancer research and studies involving cysteine cathepsins.[1] Proper preparation of stock solutions is crucial for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Ac-PLVE-FMK** stock solutions to ensure their stability and efficacy.

The following protocol outlines the recommended procedure for dissolving and storing **Ac-PLVE-FMK**. Adherence to these guidelines will help maintain the integrity of the compound for use in various downstream applications, such as cell-based assays and enzyme kinetics studies.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Ac-PLVE-FMK** and recommendations for stock solution preparation are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	528.61 g/mol	[1]
Molecular Formula	C ₂₅ H ₄₁ FN ₄ O ₇	[1]
Appearance	Solid	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[2][3][4][5][6][7]
Recommended Stock Concentration	10 mM	
Storage of Solid	-20°C, protected from light	[2][4]
Storage of Stock Solution	-20°C in aliquots; up to 6 months	[7]

Experimental Protocol: Preparation of a 10 mM Ac-PLVE-FMK Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ac-PLVE-FMK** in DMSO.

Materials:

- **Ac-PLVE-FMK** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **Ac-PLVE-FMK** to equilibrate to room temperature to prevent condensation of moisture onto the compound.
- Calculating the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **Ac-PLVE-FMK** required. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 528.61 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 5.29 \text{ mg}$
- Dissolution:
 - Carefully weigh out the calculated amount of **Ac-PLVE-FMK** and place it in a sterile microcentrifuge tube.
 - Add the appropriate volume of high-purity DMSO to the tube. For the example above, this would be 1 mL.
 - Cap the tube tightly and vortex thoroughly to dissolve the solid.
 - If the compound does not dissolve completely, brief sonication in an ultrasonic water bath may be used to aid dissolution.^[5]
- Aliquoting and Storage:
 - Once the **Ac-PLVE-FMK** is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C. When stored properly, the stock solution should be stable for up to 6 months.^[7]
- Usage:
 - When ready to use, thaw a single aliquot at room temperature.

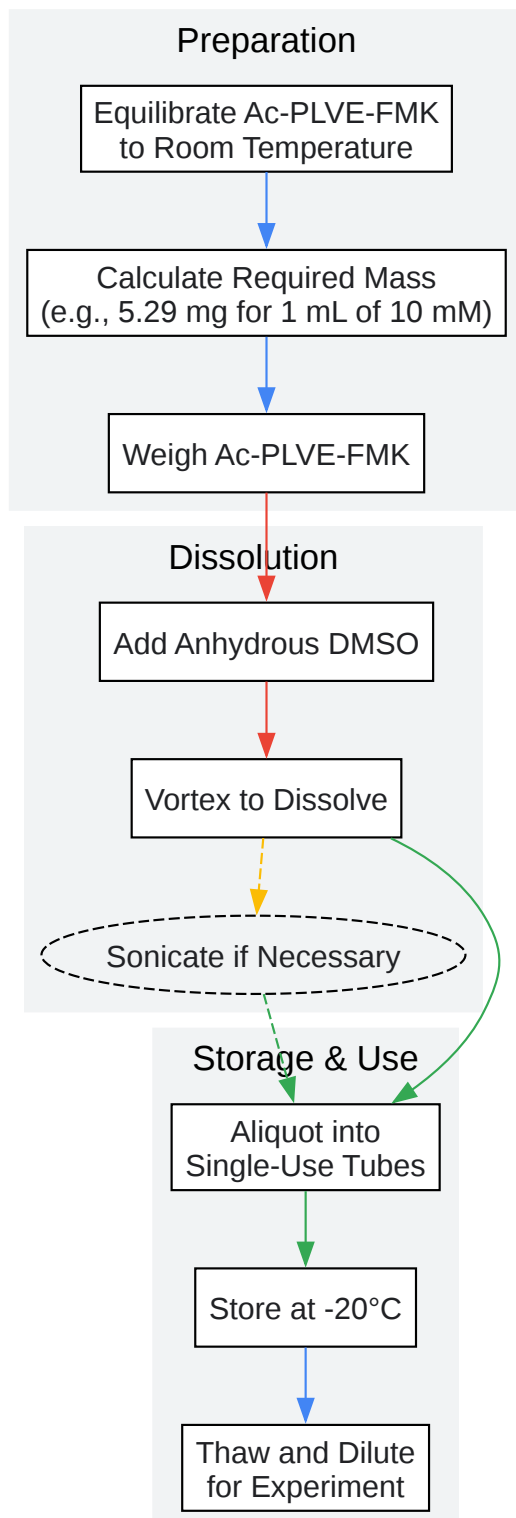
- Dilute the stock solution to the desired working concentration in your experimental buffer or cell culture medium immediately before use.

Note: DMSO is hygroscopic and can absorb water from the atmosphere, which may affect the solubility and stability of the compound.^{[5][6]} It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.

Visualizations

The following diagrams illustrate the logical workflow for preparing the **Ac-PLVE-FMK** stock solution and a simplified representation of its inhibitory pathway.

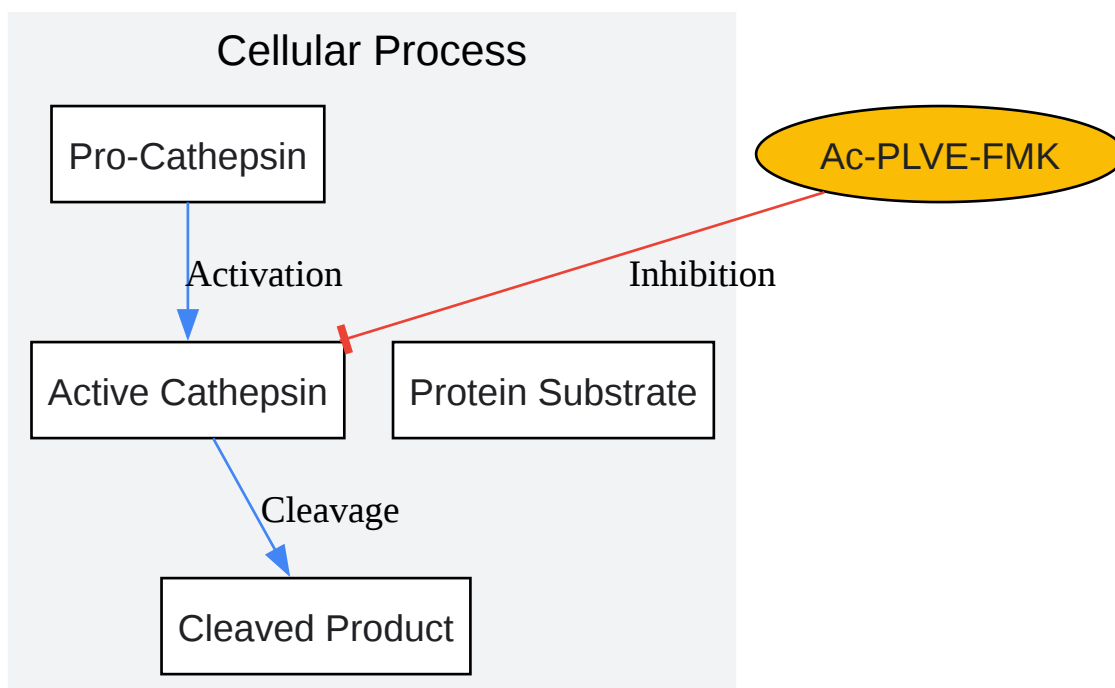
Workflow for Ac-PLVE-FMK Stock Solution Preparation



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Caption: Workflow for preparing **Ac-PLVE-FMK** stock solution.

Ac-PLVE-FMK Signaling Pathway Inhibition



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Caption: Simplified inhibition of active cathepsin by **Ac-PLVE-FMK**.

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